

# Diisopropyl Chlorophosphate: A Technical Guide to its Solubility in Organic Solvents

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## Compound of Interest

Compound Name: *Diisopropyl chlorophosphate*

Cat. No.: *B043684*

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## Introduction

**Diisopropyl chlorophosphate** (DICP) is a key organophosphorus compound utilized primarily as a phosphorylating agent in organic synthesis. Its reactivity and the facility with which it introduces a diisopropyl phosphate moiety are crucial in the synthesis of various biologically active molecules and pharmaceutical intermediates. A thorough understanding of its solubility in different organic solvents is paramount for optimizing reaction conditions, developing purification strategies, and ensuring safe handling. This technical guide provides a comprehensive overview of the solubility of **diisopropyl chlorophosphate**, methodologies for its experimental determination, and relevant reaction pathways.

## Physicochemical Properties of Diisopropyl Chlorophosphate

A summary of the key physical and chemical properties of **diisopropyl chlorophosphate** is presented below.

Property	Value	Reference
CAS Number	2574-25-6	[1][2]
Molecular Formula	C6H14ClO3P	[1][2]
Molecular Weight	200.60 g/mol	[1]
Appearance	Clear, colorless to yellowish liquid	[3]
Boiling Point	49-53 °C at ~0.1 mmHg	[2]
Density	~1.135 g/cm <sup>3</sup> (predicted)	[3]
Refractive Index	n <sub>20/D</sub> 1.417	[2]
Stability	Moisture sensitive, Hygroscopic	[2][3]

## Solubility of Diisopropyl Chlorophosphate in Organic Solvents

Quantitative solubility data for **diisopropyl chlorophosphate** in a wide range of organic solvents is not extensively reported in publicly available literature. However, based on its chemical structure and available qualitative descriptions, its general solubility behavior can be characterized. **Diisopropyl chlorophosphate** is a polar molecule, and its solubility is governed by the principle of "like dissolves like". It is generally soluble in polar aprotic and some polar protic organic solvents.

Solvent	Qualitative Solubility	Reference
Alcohols (e.g., Methanol, Ethanol, Isopropanol)	Soluble	[3]
Ethers (e.g., Diethyl Ether, Tetrahydrofuran)	Soluble	[3]
Chloroform	Slightly Soluble	[4]
Ethyl Acetate	Slightly Soluble	[4]
Water	Insoluble	[3]

It is important to note that the term "soluble" is qualitative. For precise applications, experimental determination of solubility is highly recommended.

## Experimental Protocol for Determining Solubility

The following is a generalized experimental protocol for determining the solubility of a liquid solute like **diisopropyl chlorophosphate** in an organic solvent. This method is based on the principle of preparing a saturated solution and then determining the concentration of the solute.

Materials:

- **Diisopropyl chlorophosphate**
- Selected organic solvent (e.g., acetone, dichloromethane, toluene)
- Analytical balance
- Volumetric flasks and pipettes
- Thermostatically controlled shaker or water bath
- Gas chromatograph with a suitable detector (e.g., flame ionization detector - FID or a phosphorus-specific detector) or a high-performance liquid chromatograph (HPLC)
- Syringes and filters (0.45  $\mu\text{m}$ )

#### Procedure:

- Preparation of a Saturated Solution:
  - Add an excess amount of **diisopropyl chlorophosphate** to a known volume of the chosen organic solvent in a sealed vial or flask.
  - Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- Sample Collection and Preparation:
  - After the equilibration period, cease agitation and allow any undissolved **diisopropyl chlorophosphate** to settle.
  - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
  - Immediately filter the collected supernatant through a 0.45 µm syringe filter to remove any suspended micro-droplets of the undissolved solute.
  - Accurately dilute the filtered, saturated solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument.
- Quantitative Analysis:
  - Prepare a series of standard solutions of **diisopropyl chlorophosphate** of known concentrations in the same organic solvent.
  - Analyze the standard solutions and the diluted sample solution using a calibrated GC or HPLC method.
  - Construct a calibration curve by plotting the instrument response (e.g., peak area) against the concentration of the standard solutions.

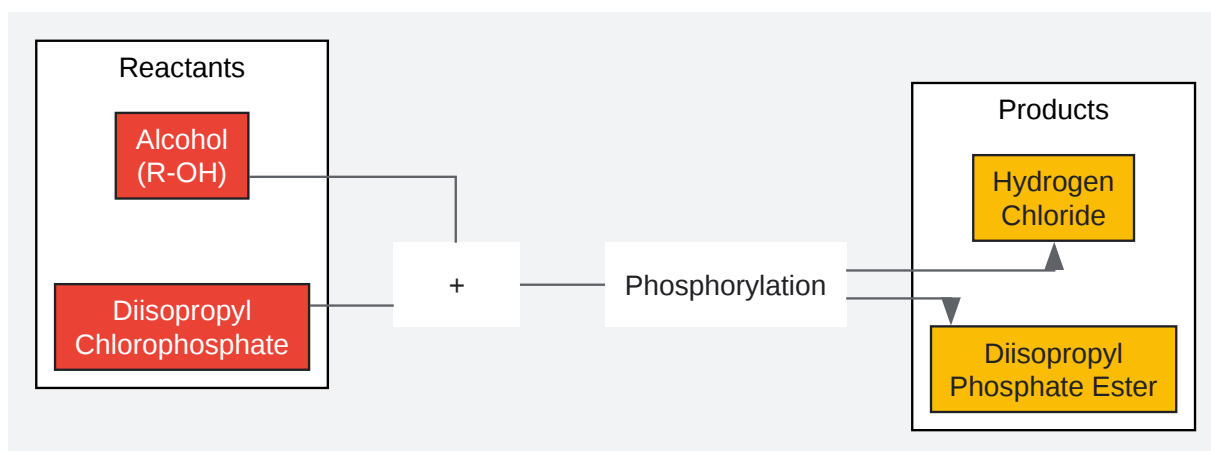
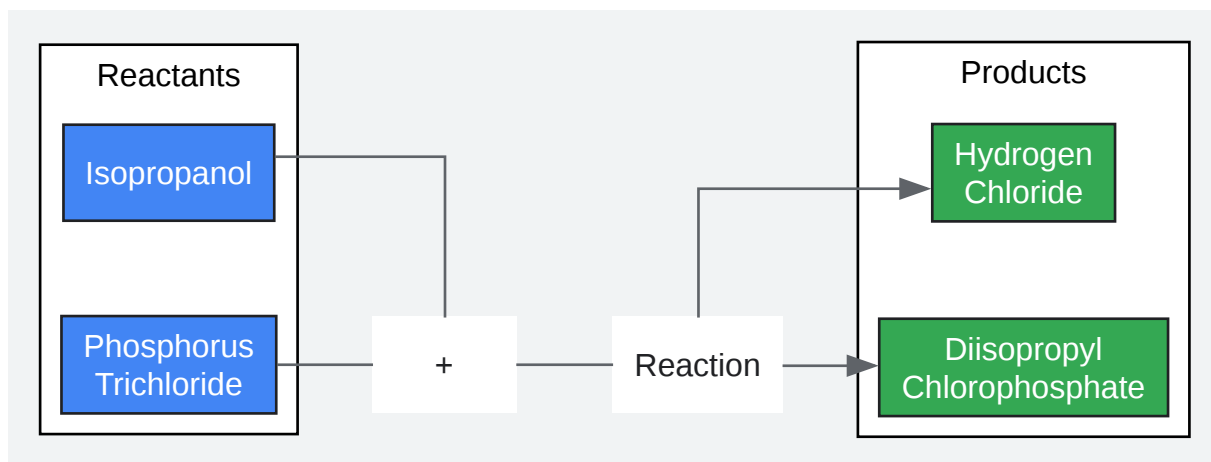
- Determine the concentration of **diisopropyl chlorophosphate** in the diluted sample by interpolating its instrument response on the calibration curve.
- Calculation of Solubility:
  - Calculate the concentration of **diisopropyl chlorophosphate** in the original saturated solution by multiplying the concentration of the diluted sample by the dilution factor.
  - Express the solubility in appropriate units, such as grams per 100 mL ( g/100 mL) or moles per liter (mol/L).

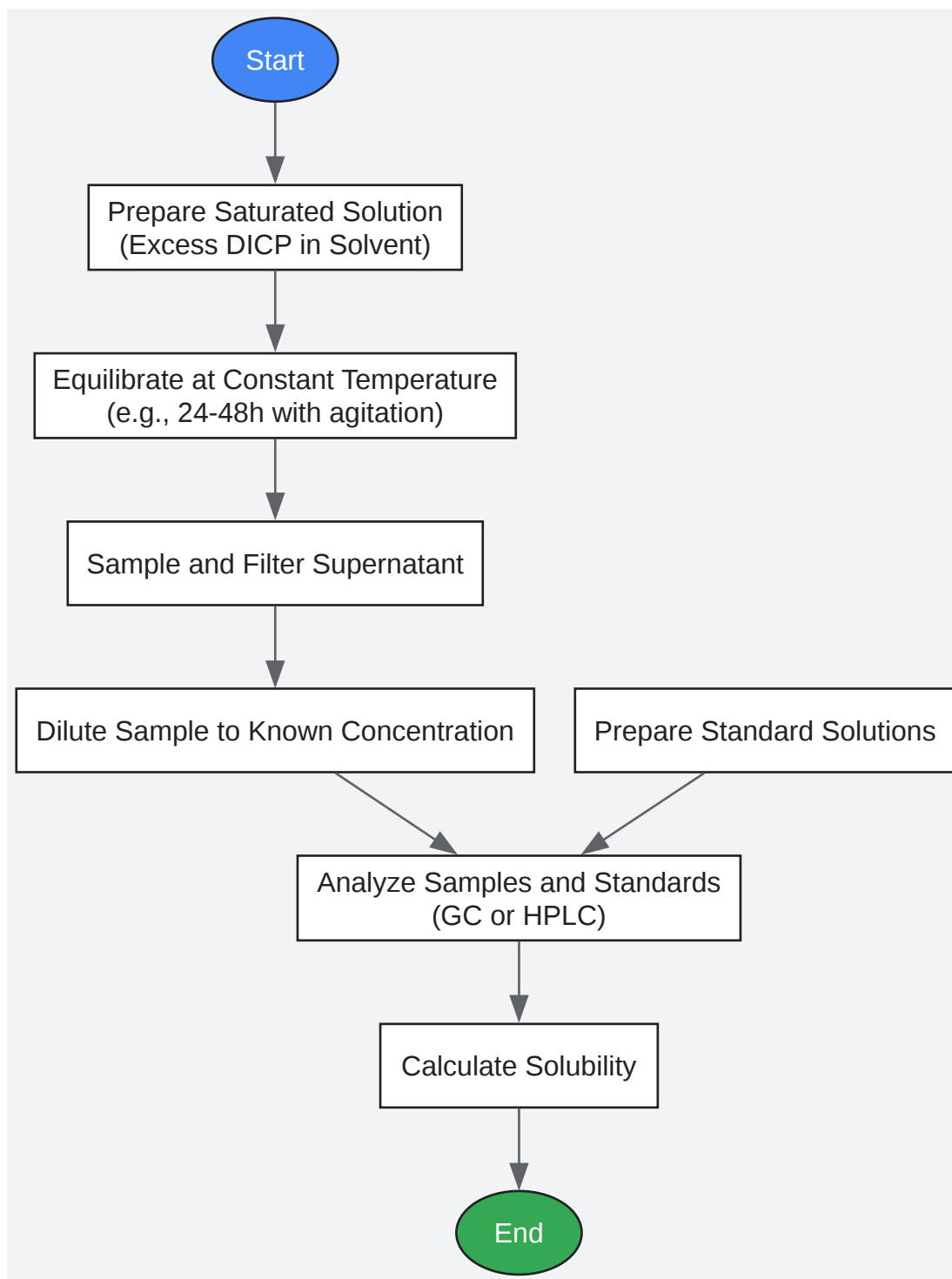
## Synthesis and Reactivity of Diisopropyl Chlorophosphate

**Diisopropyl chlorophosphate** is a versatile phosphorylating agent. Its synthesis and a typical phosphorylation reaction are outlined below.

### Synthesis of Diisopropyl Chlorophosphate

A common method for the synthesis of dialkyl chlorophosphates is the Atherton-Todd reaction. [5] While a specific detailed protocol for **diisopropyl chlorophosphate** synthesis via this exact named reaction is not readily available, a general representation of its synthesis involves the reaction of diisopropyl phosphite with a chlorinating agent in the presence of a base. A related synthesis of chlorodiisopropylphosphine involves the reaction of phosphorus trichloride with isopropylmagnesium chloride.[6]





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